

Technical Support Center: 1,5-Diazocane Free Base Isolation

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Compound of Interest

Compound Name: 1,5-Diazocane Dihydrochloride

Cat. No.: B13697422

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Case ID: DZO-EXT-001 Subject: Optimization of pH and Solvent Systems for 1,5-Diazocane
Recovery Status: Active Guide Assigned Specialist: Senior Application Scientist, Separation Chemistry Unit^[1]

Executive Summary & Chemical Context^{[1][2][3][4][5][6][7][8]}

1,5-Diazocane (also known as 1,5-diazacyclooctane) is a medium-ring (8-membered) cyclic diamine.^[1] Unlike standard aliphatic amines, medium-ring heterocycles exhibit unique transannular strain and conformational mobility.^[1]

The Challenge: Researchers often report low recovery yields (<40%) when attempting to isolate the free base from its stable salt forms (e.g., dihydrobromide or dihydrochloride).^[1] This is rarely due to chemical degradation but rather insufficient pH adjustment and high aqueous solubility of the free amine.^[1]

Technical Specifications:

- CAS: 5687-07-0^{[1][2][3][4]}

- State: Colorless to pale yellow oil (Hygroscopic).[1]
- pKa (Predicted): ~11.03 (Secondary amine).[1]
- Solubility: Highly soluble in water; moderately soluble in polar organic solvents.[1][5]

Core Directive: The pH-pKa Relationship[1]

To isolate the free base, you must drive the equilibrium completely away from the protonated species (

and

) toward the neutral amine (

).[1]

The Rule of "pKa + 2"

For a base with a pKa of ~11.0, achieving 99% deprotonation requires the aqueous phase pH to be at least 2 units higher than the pKa.[1]

[1]

- If pH = 10 (Bicarbonate/Carbonate): The amine remains largely protonated () and stays in the water layer.[1] Result: ~0% Yield.
- If pH = 11 (Ammonia): Equilibrium is 50:50. Result: Poor Yield.
- If pH $\geq$ 13.5 (NaOH/KOH): >99.5% is in the free base form ().[1] Result: High Yield potential.

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Critical Insight: Many standard "organic workups" use saturated NaHCO_3 (pH ~8-9).[1] This is useless for 1,5-diazocane. You must use a strong mineral base.[1]

Standard Operating Procedure (SOP)

Objective: Quantitative isolation of 1,5-diazocane free base from 1,5-diazocane dihydrobromide/chloride.

Reagents Required[1][2][7][8]

- Base: 5M or 10M NaOH (Sodium Hydroxide).[1]
- Salt Additive: Solid NaCl (Sodium Chloride).[1]
- Solvent A (Standard): Dichloromethane (DCM) - High efficiency.[1]
- Solvent B (Green Alternative): 2-Methyltetrahydrofuran (2-MeTHF) - Good efficiency, easier drying.[1]

Step-by-Step Protocol

Phase 1: Basification & Saturation[1][6]

- Dissolution: Dissolve the 1,5-diazocane salt in the minimum amount of deionized water (approx. 5-10 mL per gram of salt).[1]
- Cooling: Place the vessel in an ice bath (0°C). The neutralization is exothermic.[1]
- pH Adjustment: Dropwise add 10M NaOH while monitoring with a calibrated pH probe (or high-range pH paper).
 - Target:pH 14.[1] Do not stop at pH 12.[1]

- Salting Out (Crucial): Add solid NaCl to the aqueous mixture until saturation is reached (undissolved salt remains).
 - Why? The "Salting Out" effect reduces the solubility of the organic amine in water, forcing it into the organic phase.[\[1\]](#)

Phase 2: Extraction[\[1\]](#)[\[6\]](#)

- Solvent Addition: Add Solvent A or B (1:1 volume ratio with aqueous phase).[\[1\]](#)
- Agitation: Shake vigorously for 2-3 minutes.
- Separation: Allow layers to separate.
 - Note: 1,5-diazocane is an oil; if using DCM, it will be in the bottom layer.[\[1\]](#) If using 2-MeTHF, it will be in the top layer.[\[1\]](#)
- Repetition: Perform the extraction 3 to 4 times. A single extraction is insufficient due to the compound's polarity.[\[1\]](#)

Phase 3: Isolation[\[1\]](#)

- Drying: Combine organic extracts and dry over anhydrous Sodium Sulfate (Na_2SO_4) for 15 minutes.
- Filtration: Filter off the desiccant.[\[1\]](#)
- Concentration: Remove solvent under reduced pressure (Rotovap).
 - Caution: 1,5-diazocane has a boiling point of $\sim 78\text{-}80^\circ\text{C}$ at 16 Torr.[\[1\]](#)[\[2\]](#) Do not use high heat/high vacuum for prolonged periods, or you will evaporate your product.[\[1\]](#)

Troubleshooting Guide (FAQ)

Q1: I followed the protocol, but my yield is still low (<50%). Where is the product?

- Diagnosis: The compound is likely still in the aqueous phase.[\[1\]](#)
- Fix:

- Check the pH of the aqueous layer again.[\[1\]](#) If it dropped below 13, add more NaOH.[\[1\]](#)
- Did you use the "Salting Out" step? If not, re-saturate the aqueous layer with NaCl and re-extract.[\[1\]](#)
- Switch to Continuous Liquid-Liquid Extraction (e.g., a Kutscher-Steudel apparatus) using DCM for 12-24 hours. This is the "nuclear option" for highly water-soluble amines.[\[1\]](#)

Q2: The organic layer is cloudy or formed an emulsion.

- Diagnosis: Common with high-pH extractions and amine surfactants.[\[1\]](#)
- Fix:
 - Add more solid NaCl (brine breaks emulsions).[\[1\]](#)
 - Filter the entire biphasic mixture through a pad of Celite.
 - Wait.[\[1\]](#) Sometimes 20 minutes of standing is better than adding more reagents.[\[1\]](#)

Q3: My product is a sticky oil, but I expected a solid.

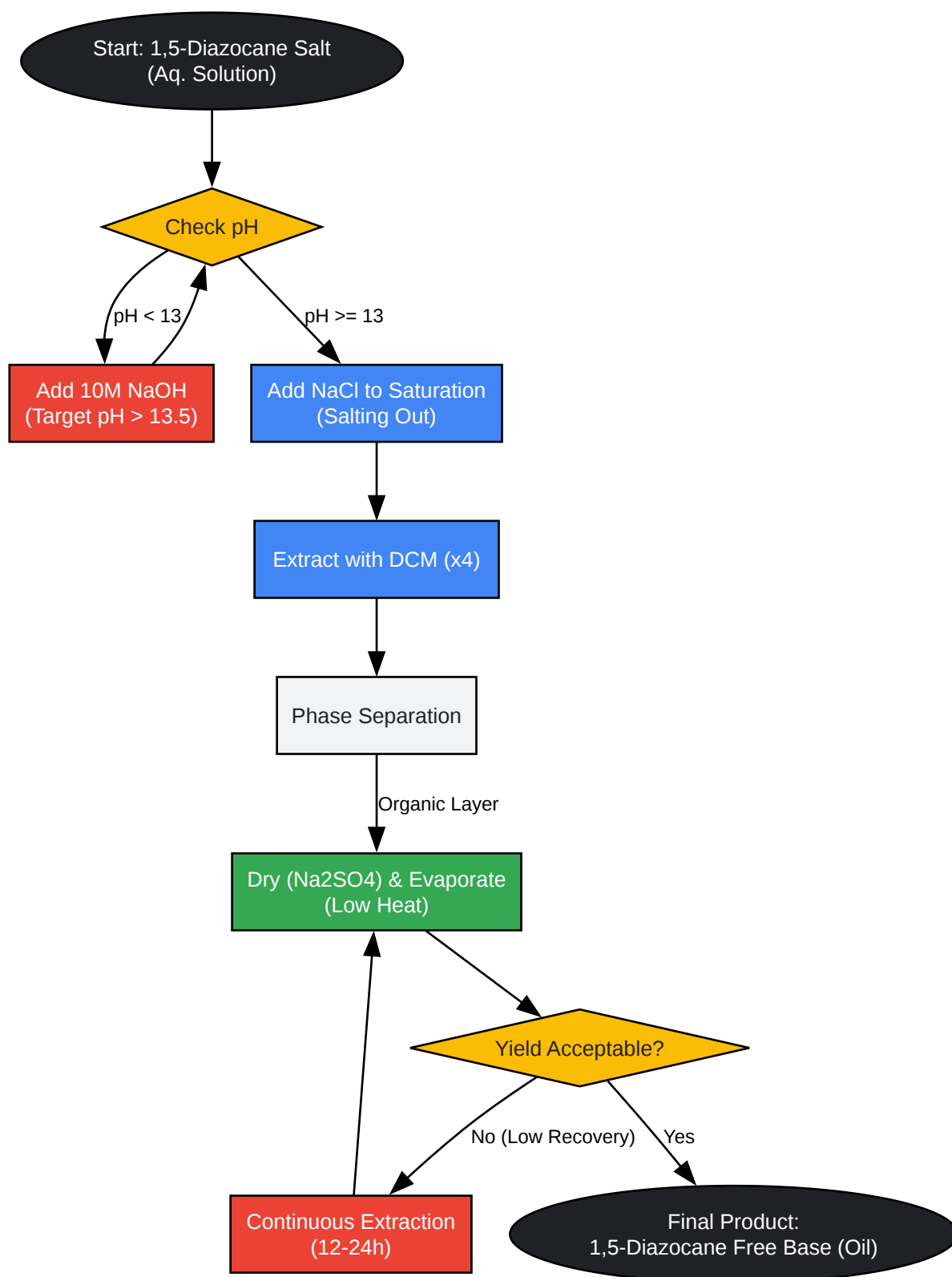
- Diagnosis: 1,5-diazocane free base is a liquid/oil at room temperature.[\[1\]](#)[\[2\]](#)
- Fix: This is normal. If you require a solid for storage, convert it back to a salt (e.g., add HCl in dioxane) or store the oil under Argon at -20°C to prevent oxidation.[\[1\]](#)

Q4: Can I use Diethyl Ether?

- Diagnosis: Sub-optimal solvent choice.[\[1\]](#)
- Reason: Diethyl ether is too non-polar to effectively extract this polar diamine from water.[\[1\]](#)
Use DCM or Chloroform for best results.[\[1\]](#)

Visual Workflow (Process Logic)

The following diagram illustrates the critical decision nodes in the extraction process.



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Figure 1: Decision logic for the extraction of 1,5-diazocane, highlighting the critical pH loop and salting-out steps.

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